

Performance of Tentoxin Quantification Methods: An Inter-laboratory Comparison

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This guide provides a comparative overview of the inter-laboratory performance of analytical methods for the quantification of tentoxin, a mycotoxin produced by Alternaria species. The data presented is compiled from a proficiency test and recent single-laboratory validation studies, offering valuable insights for researchers, scientists, and professionals in drug development and food safety. The primary method discussed is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), which is the most widely used technique for mycotoxin analysis.

Comparative Performance Data

The performance of laboratories participating in a proficiency test for the analysis of Alternaria toxins, including tentoxin, in tomato products is summarized below. All participating laboratories utilized High-Performance Liquid Chromatography with tandem Mass Spectrometry (HPLC-MS/MS) for detection.[1] Additionally, performance data from a single-laboratory validation of a candidate method for standardization is included for comparison.[2]

Table 1: Summary of Laboratory Performance in Tentoxin Quantification



Parameter	Proficiency Test (Tomato Products)[1]	Single-Laboratory Validation (Tomato, Wheat, Sunflower Seeds)[2]
Number of Participating Laboratories	12 (10 submitted results)	Not Applicable
Analytical Method	HPLC-MS/MS	LC-IDMS (Isotope Dilution Mass Spectrometry)
Assigned Value (μg/kg)	Tomato Juice: 5.86, Ketchup: 11.2, Purée: 20.3	Not Applicable
Standard Deviation for Proficiency Assessment (σ)	Tomato Juice: 1.47, Ketchup: 2.80, Purée: 5.08	Not Applicable
Inter-laboratory Reproducibility (RSDR)	Not explicitly stated, but z-scores were calculated.	Not Applicable
Intra-laboratory Repeatability (RSDr)	Not explicitly stated	< 5.7%
Intermediate Precision (RSDip)	Not Applicable	< 7.0%
Recovery	Not explicitly stated	74% to 112%
Limit of Quantification (LOQ) (μg/kg)	Not specified by participants	Tomato: 0.1 - 2.2, Wheat: 0.2 - 1.4, Sunflower Seeds: 0.1 - 2.6

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing results. The following sections outline the key experimental protocols used in the proficiency test and the single-laboratory validation study.

Proficiency Test Methodology[1]

- Sample Preparation: Homogenization of tomato juice, ketchup, and purée samples. A control standard was provided as a thin film.
- Extraction: The choice of extraction method was left to the participating laboratories.



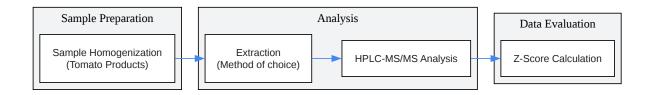
- Instrumental Analysis: All laboratories used HPLC-MS/MS for the detection and quantification of tentoxin.
- Quality Control: The homogeneity and stability of the test materials were assessed according to the IUPAC Harmonised Protocol.

Single-Laboratory Validation Methodology

- Sample Extraction: A detailed extraction procedure was developed and validated.
- Solid-Phase Extraction (SPE) Clean-up: The sample extracts were subjected to an SPE clean-up step to remove matrix interferences.
- Instrumental Analysis: Analysis was performed using a QTrap 6500 LC-MS/MS system.
 Isotope-labeled internal standards were used for quantification.
- Method Validation: The method was validated for linearity, precision (repeatability and intermediate precision), trueness (recovery), and limit of quantification (LOQ) in various food matrices.

Visualizing the Workflow

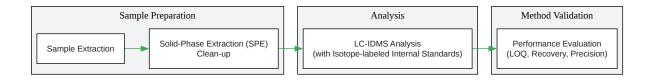
The following diagrams illustrate the typical experimental workflows for the quantification of tentoxin using LC-MS/MS.



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Figure 1: General workflow for the proficiency test of tentoxin quantification.





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Figure 2: Workflow for the in-house validated LC-IDMS method for tentoxin.

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References

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- 2. Determination of Alternaria Toxins in Food by SPE and LC-IDMS: Development and In-House Validation of a Candidate Method for Standardisation [mdpi.com]
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